Application Notes and Protocols for Basolite Z377 in Kinetic Gas Mixture Separation

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Compound of Interest	
Compound Name:	Basolite Z377
Cat. No.:	B8822124

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Introduction

Basolite Z377, also known as MOF-177, is a metal-organic framework (MOF) renowned for its exceptionally high surface area and porous structure. These characteristics make it a promising candidate for a variety of applications, including gas storage and separation. This document provides detailed application notes and experimental protocols for the use of **Basolite Z377** in the kinetic separation of gas mixtures. Kinetic separation relies on the differences in the rates of diffusion of various gas molecules within the porous structure of the adsorbent material.

Physicochemical Properties of Basolite Z377

Property	Value
Chemical Formula	$C_{54}H_{30}O_{13}Zn_4$
Molar Mass	1148.37 g/mol
Surface Area (BET)	3800-4500 m²/g
Pore Volume	~1.59 cm³/g
Crystal System	Cubic

Data Presentation: Adsorption and Diffusion Properties

The following tables summarize key quantitative data for the adsorption and diffusion of selected gases on **Basolite Z377** at 298 K. This data is crucial for evaluating its potential in kinetic gas separation.

Table 1: Single-Component Adsorption Isotherm Data on **Basolite Z377** at 298 K

Gas	Pressure (Torr)	Adsorption Capacity (mmol/g)
CO_2	200	4.5
CO_2	400	7.8
CO_2	600	10.5
CO_2	800	13.0
CH_4	200	0.3
CH_4	400	0.5
CH_4	600	0.7
CH_4	800	0.9
N_2	200	0.1
N_2	400	0.2
N_2	600	0.3
N_2	800	0.4

Table 2: Adsorption Capacities at Elevated Pressures and 298 K[1][2][3]

Gas	Pressure (bar)	Adsorption Capacity (wt. %)
CO_2	14	39.69
CH_4	100	22

Table 3: Diffusion Coefficients in **Basolite Z377** at 298 K[1][3][4]

Gas	Average Diffusivity (m²/s)
CO_2	~1 x 10^{-9}
CH_4	~1 x 10^{-9}
N_2O	~1 x 10^{-9}

Table 4: Calculated Adsorption Selectivity

The ideal adsorption selectivity can be calculated from the ratio of the Henry's law constants, which are determined from the initial slope of the adsorption isotherms.

Gas Mixture	Selectivity (S)
CO_2 / CH_4	~15
CO_2 / N_2	~45
CH_4 / N_2	~3

Experimental Protocols
Activation of **Basolite Z377**

Proper activation of **Basolite Z377** is critical to ensure the removal of guest molecules from the pores and to achieve maximum surface area and adsorption capacity.

Materials:

Tech Support

- **Basolite Z377** powder

- Vacuum oven or Schlenk line

- Heating mantle

- High-purity inert gas (e.g., N_2 or Ar)

Protocol:

- Place a known quantity of **Basolite Z377** powder in a sample tube suitable for heating under vacuum.

- Attach the sample tube to a vacuum line.

- Slowly evacuate the sample tube to a pressure below 10^{-3} Torr.

- While under vacuum, gradually heat the sample to 120-150 °C at a rate of 1-2 °C/min.

- Hold the sample at this temperature for at least 12 hours to ensure complete removal of solvent and water molecules.

- After the activation period, cool the sample down to room temperature under vacuum.

- Once at room temperature, the activated **Basolite Z377** can be backfilled with a high-purity inert gas before being transferred for gas adsorption experiments.

Breakthrough Curve Measurement for Kinetic Gas Separation

Breakthrough experiments are essential for evaluating the dynamic separation performance of **Basolite Z377**. This protocol describes a typical setup for a binary gas mixture.

Materials and Equipment:

- Activated **Basolite Z377**

- Fixed-bed reactor (adsorption column)

- Mass flow controllers (MFCs) for each gas

- Gas mixing chamber

- Pressure and temperature sensors

- Downstream gas analyzer (e.g., mass spectrometer or gas chromatograph)

- High-purity carrier gas (e.g., He)

- Gas mixtures for separation (e.g., CO_2/CH_4, N_2/CH_4)

Protocol:

- Packing the Adsorption Column:

  - Carefully pack a known mass of activated **Basolite Z377** into the fixed-bed reactor. Ensure uniform packing to avoid channeling. The typical bed length can range from a few centimeters to tens of centimeters, with an internal diameter of 4-10 mm.

- System Purge:

  - Before introducing the gas mixture, purge the entire system, including the packed bed, with a high-purity inert carrier gas (e.g., Helium) at a controlled flow rate (e.g., 20-50 mL/min) and desired temperature (e.g., 298 K). Continue purging until the baseline on the gas analyzer is stable.

- Introducing the Gas Mixture:

  - Using the mass flow controllers, introduce a gas mixture with a specific composition (e.g., 15% CO_2 / 85% CH_4) and total flow rate into the system, bypassing the column initially to establish a stable feed concentration measurement on the analyzer.

- Initiating the Breakthrough Experiment:

  - Once the feed concentration is stable, switch the gas flow from the bypass to the inlet of the packed bed reactor. This marks the start of the experiment (t=0).

- Data Acquisition:

  - Continuously monitor and record the composition of the gas exiting the column using the gas analyzer as a function of time. Also, record the temperature and pressure at the inlet and outlet of the column.

- Determining Breakthrough:

  - The breakthrough point is reached when the concentration of the more weakly adsorbed component (e.g., CH_4 in a CO_2/CH_4 mixture) at the outlet starts to rise significantly. The experiment is typically continued until the outlet concentration of all components equals the inlet concentration (saturation).

- Regeneration:

  - After the experiment, the **Basolite Z377** can be regenerated by stopping the flow of the gas mixture and purging the column with an inert gas, often at an elevated temperature (temperature swing adsorption) or reduced pressure (pressure swing adsorption), to desorb the adsorbed gases.

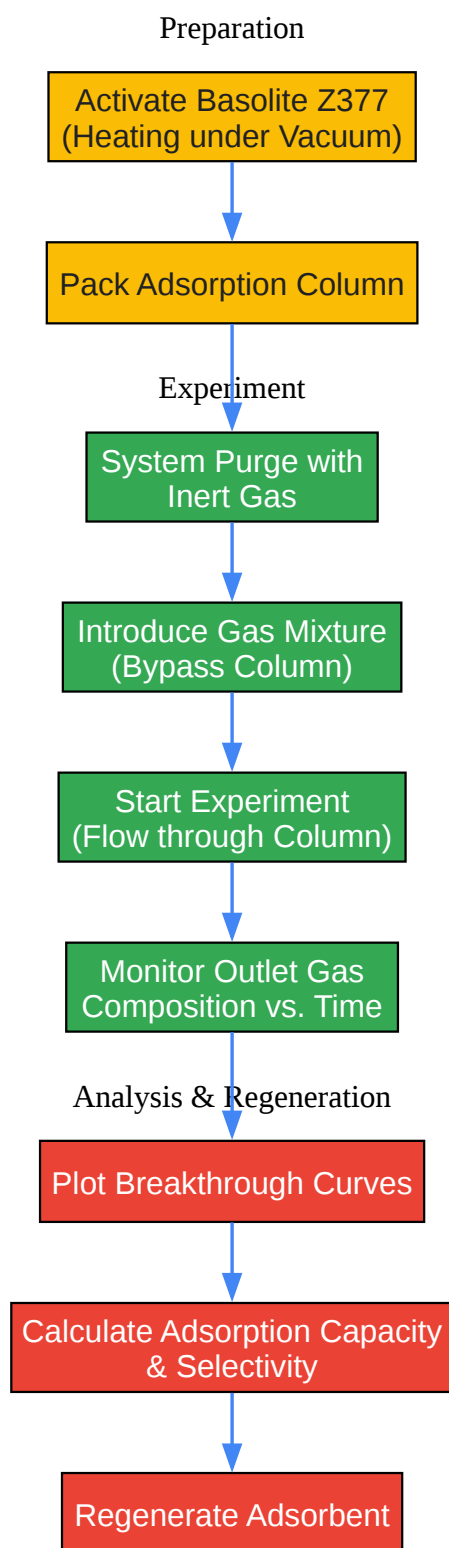# Data Analysis from Breakthrough Curves

The breakthrough curves (plots of outlet concentration versus time) provide valuable information:

- Breakthrough Time: The time at which the less strongly adsorbed component is first detected at the outlet.

- Adsorption Capacity: The amount of each gas adsorbed per unit mass of adsorbent can be calculated by integrating the area above the breakthrough curve.

- Kinetic Selectivity: This can be determined by comparing the breakthrough times of the different components in the mixture. A larger difference in breakthrough times indicates higher kinetic selectivity.

Visualizations

Logical Workflow for a Breakthrough Experiment

The following diagram illustrates the logical steps involved in performing a breakthrough experiment for kinetic gas separation.
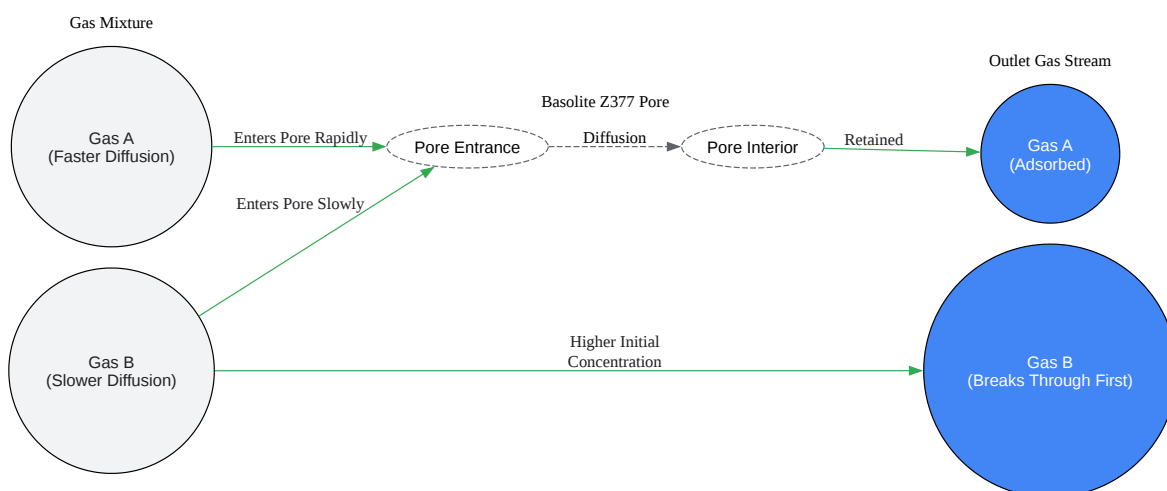
Preparation

Activate Basolite Z377
(Heating under Vacuum)

Pack Adsorption Column

Experiment

System Purge with
Inert Gas

Introduce Gas Mixture
(Bypass Column)

Start Experiment
(Flow through Column)

Monitor Outlet Gas
Composition vs. Time

Analysis & Regeneration

Plot Breakthrough Curves

Calculate Adsorption Capacity
& Selectivity

Regenerate Adsorbent

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Caption: Workflow for a typical kinetic gas separation experiment using a packed bed of **Basolite Z377**.

Signaling Pathway of Kinetic Separation

This diagram illustrates the principle of kinetic separation based on differential diffusion rates.

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References

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- 2. ijcrt.org [ijcrt.org]

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